

(3-Nitrophenoxy)acetic acid solubility in organic solvents

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Compound of Interest

Compound Name: (3-Nitrophenoxy)acetic acid

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An In-depth Technical Guide to the Solubility of **(3-Nitrophenoxy)acetic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **(3-Nitrophenoxy)acetic acid** in various organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding the solubility characteristics of this compound, which is crucial for its handling, formulation, and application in scientific research.

Introduction to (3-Nitrophenoxy)acetic Acid

(3-Nitrophenoxy)acetic acid is a nitroaromatic carboxylic acid. Its chemical structure, featuring a carboxylic acid group, a phenyl ring, an ether linkage, and a nitro group, dictates its physicochemical properties, including its solubility in different media. The interplay of these functional groups influences the compound's polarity and its ability to form hydrogen bonds, which are key determinants of its solubility.

Solubility Data

Quantitative solubility data for **(3-Nitrophenoxy)acetic acid** in a wide range of organic solvents is not readily available in published literature. However, a single quantitative value for its solubility in water has been reported. For organic solvents, solubility information is primarily

qualitative and can be inferred from the behavior of structurally analogous compounds. The following table summarizes the available data to provide a comparative overview.

Solvent	Chemical Class	Predicted/Observed Solubility	Data Type	Citation(s)
Water	Protic	3090 mg/L	Quantitative	[1]
Methanol	Protic Alcohol	High (>50 g/L)	Predicted	[2]
Ethanol	Protic Alcohol	Soluble	Qualitative	[3]
Acetone	Aprotic Ketone	Soluble	Qualitative	[3]
Chloroform	Halogenated	Soluble	Qualitative	[3]
Dimethyl Sulfoxide (DMSO)	Aprotic Sulfoxide	High	Predicted	[2]

Note: The predicted and qualitative data are based on the solubility of structurally similar compounds, such as (2-Methyl-3-nitrophenoxy)acetic acid and (3-nitrophenyl) acetate, and should be used as a guideline.[2][3] Experimental verification is recommended for precise quantitative values.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a solid compound like **(3-Nitrophenoxy)acetic acid** in an organic solvent, based on the widely used shake-flask method.

Objective: To determine the equilibrium solubility of **(3-Nitrophenoxy)acetic acid** in a specific organic solvent at a controlled temperature.

Materials:

- **(3-Nitrophenoxy)acetic acid** (solid)

- Selected organic solvent (e.g., ethanol, acetone, DMSO)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer.

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **(3-Nitrophenoxy)acetic acid** to a series of scintillation vials or flasks. The excess solid should be visually present throughout the experiment to ensure equilibrium is reached.
 - Add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples at a constant rate that is sufficient to keep the solid suspended but not so vigorous as to cause splashing.

- Allow the samples to equilibrate for a sufficient period (e.g., 24-72 hours). The time required to reach equilibrium should be determined by preliminary experiments, where samples are taken at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, stop the agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.
- Analysis:
 - Prepare a series of standard solutions of **(3-Nitrophenoxy)acetic acid** of known concentrations in the same solvent.
 - Analyze the filtered sample and the standard solutions using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - Construct a calibration curve from the analysis of the standard solutions.
 - Determine the concentration of **(3-Nitrophenoxy)acetic acid** in the filtered sample by comparing its analytical response to the calibration curve.
- Calculation of Solubility:
 - The determined concentration represents the equilibrium solubility of **(3-Nitrophenoxy)acetic acid** in the specific solvent at the experimental temperature.
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **(3-Nitrophenoxy)acetic acid** using the shake-flask method.



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